

# Synthesis protocol for 2-Amino-5-iodo-4-methylpyridine

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## Compound of Interest

Compound Name: **2-Amino-5-iodo-4-methylpyridine**

Cat. No.: **B1285552**

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An established protocol for the synthesis of **2-Amino-5-iodo-4-methylpyridine** involves the direct iodination of 2-Amino-4-methylpyridine. This method is favored for its straightforward procedure and use of readily available and environmentally benign reagents. The resulting compound is a valuable building block in the development of pharmaceuticals and agrochemicals, serving as a key intermediate in the synthesis of more complex biologically active molecules.<sup>[1]</sup>

## Synthesis Data Summary

The following table outlines the typical quantitative parameters for the synthesis of **2-Amino-5-iodo-4-methylpyridine** via direct iodination.

Parameter	Value
Starting Material	2-Amino-4-methylpyridine
Iodinating Agent	Iodine (I <sub>2</sub> )
Oxidizing Agent	30% Hydrogen Peroxide (H <sub>2</sub> O <sub>2</sub> )
Solvent	Water
Molar Ratio (Substrate:I <sub>2</sub> :H <sub>2</sub> O <sub>2</sub> )	1 : 1.1 : 0.8 (Typical)
Reaction Temperature	80-90°C
Reaction Time	4-5 hours
Typical Yield	80-85%
Purity (by HPLC)	>99%

## Experimental Protocol

This protocol is adapted from a similar synthesis of 2-amino-5-iodopyridine.[\[2\]](#)

### 1. Reaction Setup:

- In a 500 mL three-necked round-bottom flask equipped with a mechanical stirrer, a condenser, and a thermometer, add 200 mL of water.
- Add 10.8 g (0.1 mol) of 2-Amino-4-methylpyridine to the flask. Stir the mixture at room temperature until the starting material is completely dissolved.

### 2. Iodination:

- While stirring, begin to heat the solution. When the temperature reaches 80°C, start adding 27.9 g (0.11 mol) of iodine in 3-5 portions over a period of 30 minutes.
- Maintain the reaction temperature between 80-90°C.
- After the complete addition of iodine, keep the mixture stirring at this temperature for 2 hours.

### 3. Oxidation and Reaction Completion:

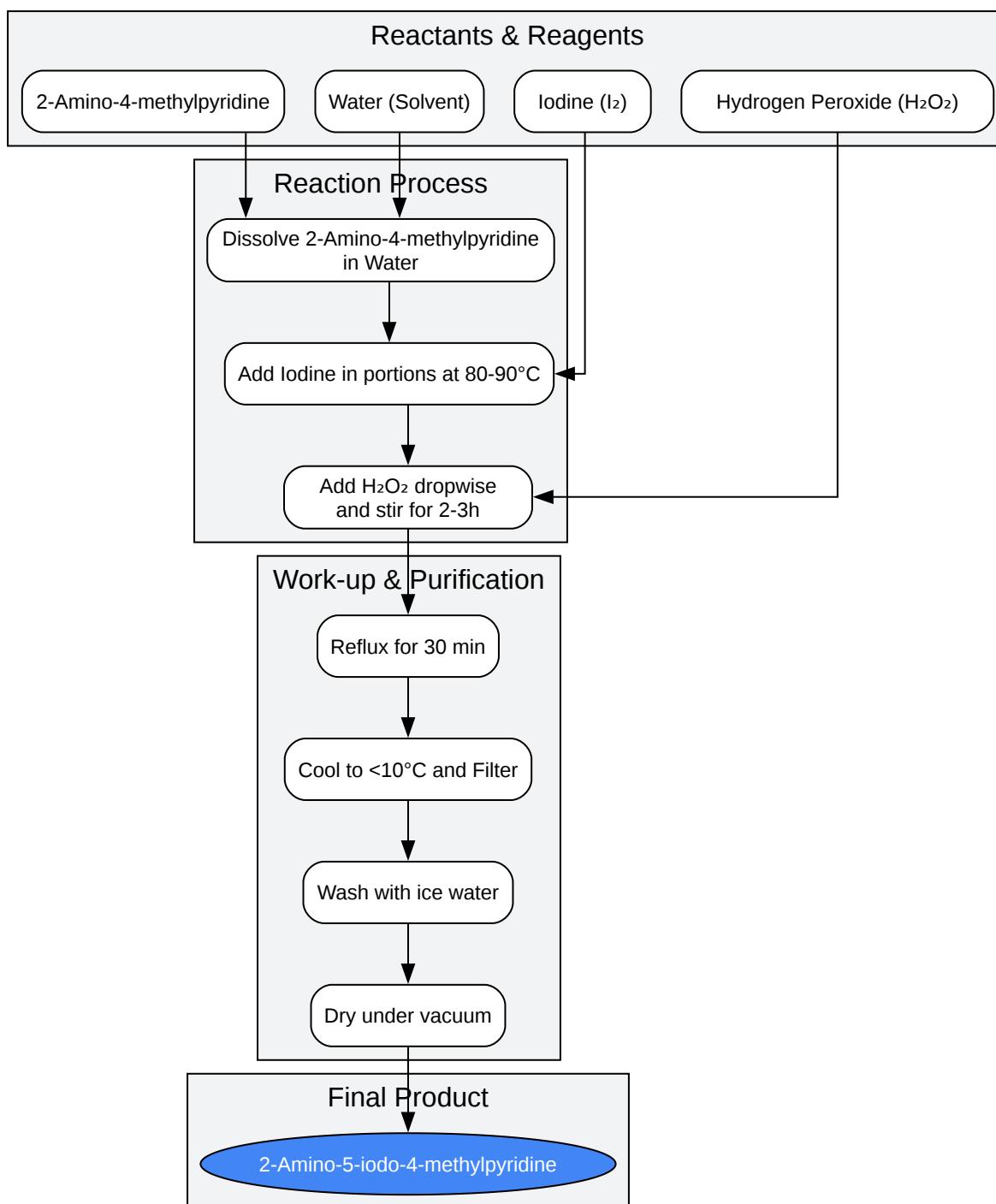
- After 2 hours, slowly add 9.1 mL (0.08 mol) of 30% hydrogen peroxide dropwise to the reaction mixture.
- Continue to stir the mixture at 80-90°C for an additional 2-3 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).

### 4. Work-up and Purification:

- Once the reaction is complete, heat the mixture to reflux (approximately 100°C) for 20-30 minutes.
- Cool the reaction mixture to below 10°C in an ice bath. A precipitate will form.
- Filter the solid product using a Buchner funnel.
- Wash the filter cake with a small amount of ice-cold water.
- Dry the collected solid under vacuum to obtain **2-Amino-5-iodo-4-methylpyridine** as a light-yellow crystalline solid.

## Synthesis Workflow

## Synthesis of 2-Amino-5-iodo-4-methylpyridine

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. CN110590652B - Synthesis method of 2-amino-5-iodopyridine - Google Patents [patents.google.com]
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